

Inter-laboratory comparison of Sildenafil quantification methods

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Compound of Interest

Compound Name: *N*-Desmethyl Sildenafil-d8

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A Comparative Guide to Sildenafil Quantification Methods

This guide provides a comprehensive comparison of various analytical methods for the quantification of Sildenafil in different matrices. It is intended for researchers, scientists, and drug development professionals, offering an objective overview of performance characteristics with supporting experimental data from a range of studies.

Comparative Performance of Sildenafil Quantification Methods

The accurate quantification of Sildenafil is crucial for pharmacokinetic studies, bioequivalence testing, and quality control of pharmaceutical formulations. High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS) are the most commonly employed techniques.

LC-MS/MS Methods

LC-MS/MS is a highly sensitive and selective method for Sildenafil quantification, particularly in biological matrices like human plasma. It often involves the use of a deuterated internal standard (Sildenafil-d8) to ensure high accuracy and precision.^{[1][2]}

Table 1: Comparison of LC-MS/MS Method Performance

Parameter	Method 1[1][3]	Method 2[1]	Method 3[2]	Method 4[4]
Matrix	Human Plasma	Human Plasma	Human Plasma	Human Plasma
Linearity Range	1.0 - 1000.0 ng/mL	Not Specified	2.0 - 1000 ng/mL	3.9 - 1000 ng/mL
Correlation Coefficient (r ²)	≥ 0.9998	Not Specified	> 0.99	≥ 0.999
LLOQ	1.0 ng/mL	Comparable to Method 1	2.0 ng/mL	3.9 ng/mL
LLOD	Not Reported	Not Reported	Not Reported	1.95 ng/mL
Intra-day Precision (%CV)	1.5 - 5.1%	< 10%	< 6.5%	< 15%
Inter-day Precision (%CV)	2.2 - 3.4%	2.8 - 4.3%	< 6.5%	< 15%
Intra-day Accuracy (%)	97.3 - 98.3%	95.3 - 96.3%	86.50 - 105.67%	< 15% (RSD)
Inter-day Accuracy (%)	96.7 - 97.2%	95.0 - 97.2%	86.50 - 105.67%	< 15% (RSD)
Extraction Recovery (%)	Not Reported	> 90%	Not Reported	83.2%

HPLC-UV Methods

HPLC-UV is a robust and cost-effective method suitable for the analysis of Sildenafil in pharmaceutical dosage forms.[5][6]

Table 2: Comparison of HPLC-UV Method Performance

Parameter	Method 1[6]	Method 2[7]	Method 3[5]	Method 4[8]
Matrix	Bulk & Tablets	Human Plasma	Tablets	Rabbit Plasma
Linearity Range	10 - 50 µg/mL	20 - 1000 ng/mL	2 - 100 µg/mL	0.05 - 10 µg/mL
Correlation Coefficient (r ²)	0.999	Not Specified	0.9994	Not Specified
LOQ	1.2792 µg/mL	20 ng/mL	27.2 ng/mL	Not Specified
LOD	0.4221 µg/mL	10 ng/mL	9.2 ng/mL	0.02 µg/mL
Precision (%RSD)	< 2.0%	Not Specified	Not Specified	Not Specified
Accuracy (% Recovery)	98.63 - 99.72%	Not Specified	99.74 - 100.88%	Not Specified

GC-MS Methods

GC-MS can also be utilized for the determination of Sildenafil, often requiring a derivatization step to improve volatility and thermal stability.[9]

Table 3: GC-MS Method Performance[9]

Parameter	GC-MS Method
Matrix	Whole Blood
Linearity Range	Up to 500.0 ng/mL
Correlation Coefficient (R^2)	0.992
LOQ	5.00 ng/mL
LOD	1.50 ng/mL
Within-batch Precision (%CV)	< 8.1%
Between-batch Precision (%CV)	< 10.8%
Within-batch Accuracy (%)	< 11.8%
Between-batch Accuracy (%)	< 10.2%
Absolute Recovery (%)	83.1 - 93.2%

Experimental Protocols

LC-MS/MS Method for Sildenafil in Human Plasma[1][2][3]

This method is a composite representation of typical LC-MS/MS protocols.

- Sample Preparation:
 - Protein Precipitation: A simple and fast technique where a precipitating agent (e.g., acetonitrile) is added to the plasma sample.[1]
 - Liquid-Liquid Extraction (LLE): A more labor-intensive method that can provide cleaner extracts.[1][3]
 - An internal standard, typically Sildenafil-d8, is added before extraction.[1][2]
- Chromatographic Separation:

- Column: A C18 reversed-phase column is commonly used (e.g., Zorbax SB C18, ACQUITY UPLC BEH C18).[1][3]
- Mobile Phase: A mixture of an aqueous component (e.g., ammonium acetate or ammonium formate with formic acid) and an organic solvent (e.g., acetonitrile).[1][2][3]
Elution can be isocratic[3] or gradient.[2]
- Flow Rate: Typically in the range of 0.3 - 0.6 mL/min.[1]
- Mass Spectrometry:
 - Ionization: Electrospray Ionization (ESI) in positive mode.[1]
 - Detection: Multiple Reaction Monitoring (MRM) is used for high selectivity and sensitivity.[1]
 - MRM Transitions (m/z):
 - Sildenafil: 475.3 → 100.10 or 475.4 → 283.3[1][2]
 - N-desmethyl sildenafil (metabolite): 461.4 → 283.2[2]
 - Sildenafil-d8 (Internal Standard): 483.3 → 108.1[2]

HPLC-UV Method for Sildenafil in Pharmaceutical Formulations[5][6]

This method is a generalized protocol for the analysis of Sildenafil in tablets.

- Standard and Sample Preparation:
 - A standard stock solution of Sildenafil citrate is prepared in the mobile phase.[6]
 - Tablets are accurately weighed, ground to a fine powder, and a portion equivalent to a single dose is dissolved in the mobile phase.[6]
 - Solutions are filtered through a membrane filter (e.g., 0.45 µm) before injection.[6]

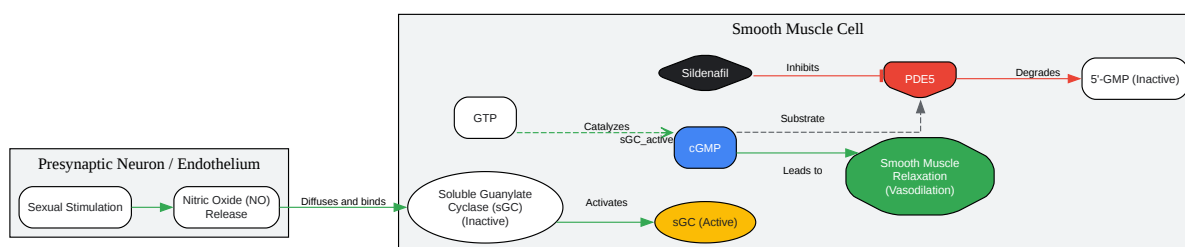
- Chromatographic Conditions:

- Column: A C18 reversed-phase column is typically employed (e.g., Welchrom C18, Hypersil BDS-C18).^{[5][6]}
- Mobile Phase: A mixture of a buffer (e.g., phosphate buffer) and an organic solvent like acetonitrile.^{[5][6]}
- Flow Rate: Generally around 1.0 - 1.5 mL/min.^{[5][6]}
- Detection: UV detection is performed at a wavelength where Sildenafil shows maximum absorbance, such as 230 nm, 240 nm, or 285 nm.^{[5][6][7]}

Visualizations

Sildenafil Signaling Pathway

Sildenafil is a potent and selective inhibitor of phosphodiesterase type 5 (PDE5), which is responsible for the degradation of cyclic guanosine monophosphate (cGMP). In the context of erectile dysfunction, sexual stimulation leads to the release of nitric oxide (NO), which activates soluble guanylate cyclase (sGC) to produce cGMP.^[9] Elevated cGMP levels lead to smooth muscle relaxation and vasodilation. By inhibiting PDE5, Sildenafil enhances the effect of NO by increasing cGMP levels.

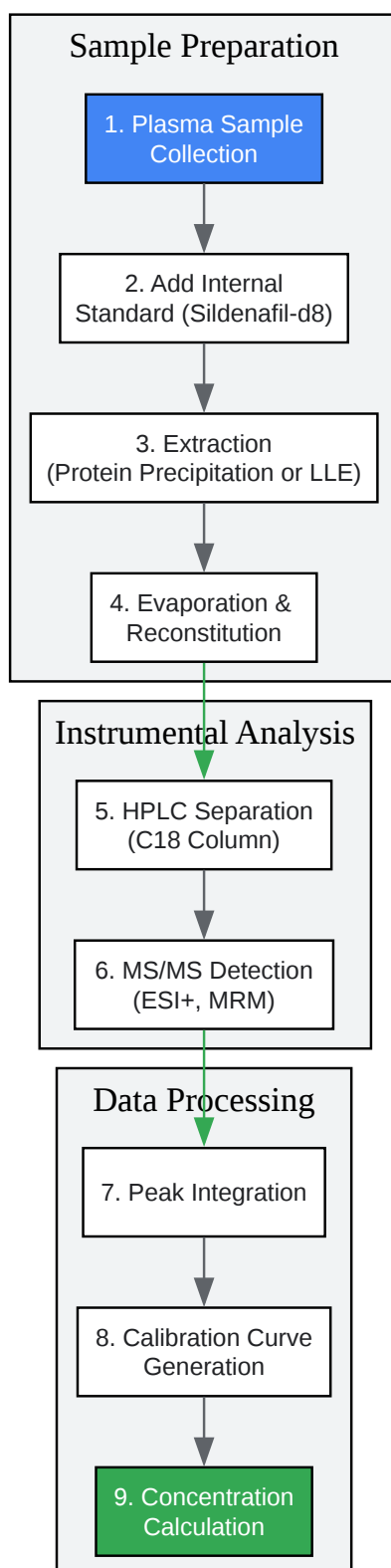


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Caption: Mechanism of action of Sildenafil via the NO/cGMP signaling pathway.

Experimental Workflow for Sildenafil Quantification

The following diagram illustrates a typical workflow for the quantification of Sildenafil in a biological matrix using LC-MS/MS, from sample collection to data analysis.



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Caption: A typical experimental workflow for Sildenafil quantification by LC-MS/MS.

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